

Application of 3-Bromo-5-phenoxy pyridine in Agrochemical Synthesis

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Compound of Interest

Compound Name: 3-Bromo-5-phenoxy pyridine

Cat. No.: B1290746

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Introduction

3-Bromo-5-phenoxy pyridine is a versatile heterocyclic intermediate that serves as a valuable building block in the synthesis of novel agrochemicals. Its unique structure, featuring a pyridine ring substituted with both a bromine atom and a phenoxy group, offers multiple reaction sites for the construction of complex molecules with diverse biological activities. The phenoxy pyridine scaffold is a recognized bioisostere of the diphenyl ether linkage, a common structural motif in a wide range of commercially successful pesticides. This structural similarity allows for the development of new active ingredients with potentially improved efficacy, selectivity, and environmental profiles.

The bromine atom at the 3-position of the pyridine ring provides a reactive handle for various cross-coupling reactions, such as the Suzuki-Miyaura, Buchwald-Hartwig, and Ullmann reactions. These modern synthetic methods enable the facile introduction of a wide array of substituents, allowing for the fine-tuning of the molecule's physicochemical properties and biological activity. Consequently, **3-Bromo-5-phenoxy pyridine** is a key starting material for the synthesis of novel herbicides, fungicides, and insecticides.

Application in Herbicide Synthesis: Protoporphyrinogen Oxidase (PPO) Inhibitors

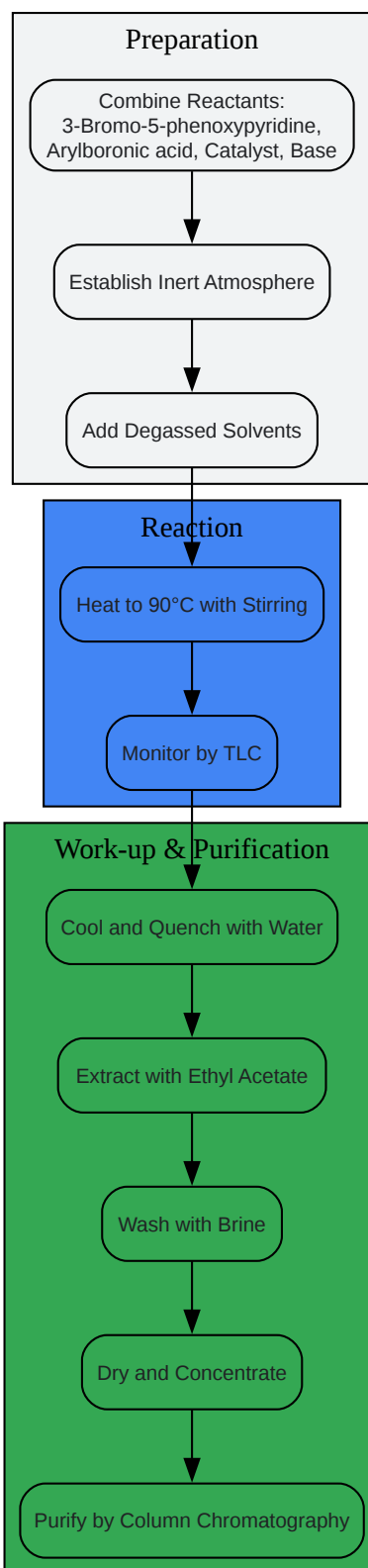
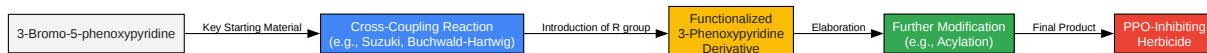
One of the most significant applications of **3-Bromo-5-phenoxy pyridine** in agrochemical synthesis is in the development of protoporphyrinogen oxidase (PPO) inhibiting herbicides.^[1]

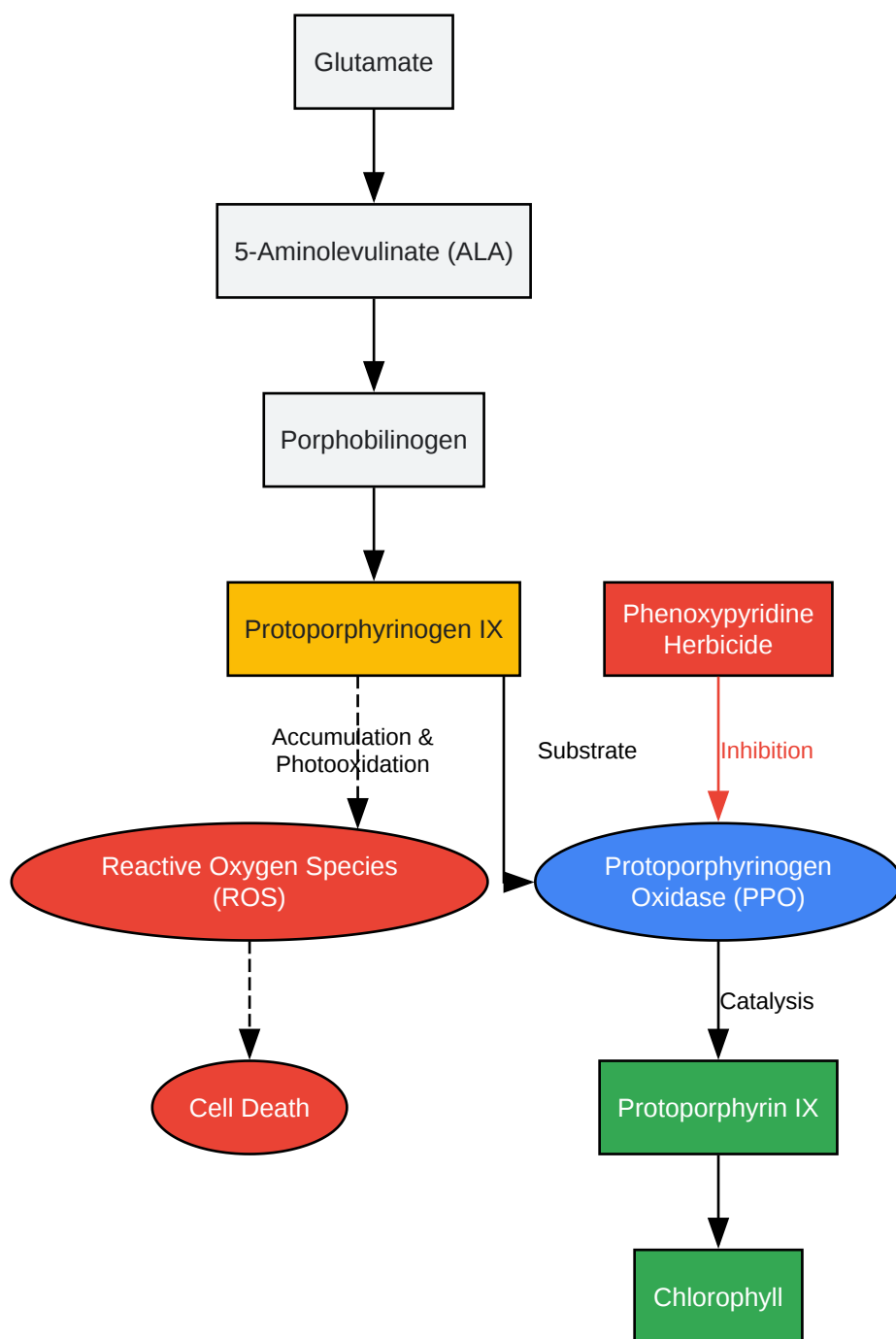
[2] PPO is a key enzyme in the chlorophyll biosynthesis pathway in plants. Its inhibition leads to the accumulation of protoporphyrinogen IX, which in the presence of light, generates reactive oxygen species that disrupt cell membranes, leading to rapid weed death.

A notable example is the synthesis of novel phenoxypyridine derivatives containing a coumarin moiety, which have demonstrated potent herbicidal activity.[1][2] In this context, **3-Bromo-5-phenoxypyridine** can be envisioned as a key precursor to the core phenoxypyridine structure of these herbicides.

Logic of Synthesis Pathway

The synthesis of such PPO-inhibiting herbicides would logically involve a cross-coupling reaction at the bromine-substituted position of the **3-Bromo-5-phenoxypyridine** core. This allows for the introduction of various functional groups that are crucial for the molecule's interaction with the PPO enzyme.





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References

- 1. Design, synthesis, and herbicidal activity of novel phenoxypyridine derivatives containing natural product coumarin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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